An In-depth Technical Guide to 4-Ethyl-1,2-dimethylbenzene

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Compound of Interest

Compound Name:	*4-Ethyl-1,2-dimethylbenzene*
CAS No.:	*934-80-5*
Cat. No.:	*B1219963*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Ethyl-1,2-dimethylbenzene**, a significant aromatic hydrocarbon. This document details its various synonyms and alternative names, summarizes its key physicochemical properties, and outlines detailed experimental protocols for its synthesis, purification, and analysis, catering to the needs of researchers and professionals in drug development and related scientific fields.

Synonyms and Alternative Names

4-Ethyl-1,2-dimethylbenzene is known by a variety of names in scientific literature and chemical databases. A comprehensive list of these synonyms and identifiers is provided below to aid in literature searches and chemical sourcing.

Common Names:

- 4-Ethyl-o-xylene[1][2][3]
- 1,2-Dimethyl-4-ethylbenzene[1][2][3]

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- 3,4-Dimethylethylbenzene[4]

Systematic & Other Names:

- Benzene, 4-ethyl-1,2-dimethyl-[1]
- 1-Ethyl-3,4-dimethylbenzene[1][2]
- 2-Methyl-p-ethyltoluene[1][3]
- 4-Ethyl-1,2-dimethyl-benzene
- asym-Ethyl-o-xylene
- NSC 74183[1]

Registry Numbers & Identifiers:

- CAS Number: 934-80-5[5]
- IUPAC Name: **4-ethyl-1,2-dimethylbenzene**[2][5]
- EINECS: 213-293-7[1]
- InChI: 1S/C10H14/c1-4-10-6-5-8(2)9(3)7-10/h5-7H,4H2,1-3H3[5]
- InChIKey: SBUYFICWQNHBCM-UHFFFAOYSA-N[5]
- SMILES: CCC1=CC(=C(C=C1)C)C[1]

Physicochemical Properties

A summary of the key quantitative physical and chemical properties of **4-Ethyl-1,2-dimethylbenzene** is presented in the table below for easy reference and comparison.

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Property	Value	Reference(s)
Molecular Formula	$C_{10}H_{14}$	[4][5]
Molecular Weight	134.22 g/mol	[1][4]
Appearance	Colorless to light yellow, clear liquid	[6][7]
Melting Point	-67 °C	[7][8]
Boiling Point	190 °C	[7][8]
Density	0.878 g/mL	[8]
Refractive Index	1.505	[8]
Flash Point	38 °C	
Solubility	Insoluble in water	

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **4-Ethyl-1,2-dimethylbenzene** are provided in this section. These protocols are intended to serve as a guide for researchers in a laboratory setting.

Synthesis via Friedel-Crafts Alkylation

4-Ethyl-1,2-dimethylbenzene can be synthesized via the Friedel-Crafts alkylation of o-xylene with an ethylating agent, such as ethyl bromide, in the presence of a Lewis acid catalyst like aluminum chloride.

Materials:

- o-Xylene (1,2-dimethylbenzene)
- Ethyl bromide
- Anhydrous aluminum chloride ($AlCl_3$)

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- Dry diethyl ether (or other suitable inert solvent)
- Hydrochloric acid (HCl), dilute solution
- Saturated sodium bicarbonate ($NaHCO_3$) solution
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Reflux condenser with a drying tube (e.g., filled with calcium chloride)
- Addition funnel
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

Procedure:

- Reaction Setup: In a fume hood, equip a dry round-bottom flask with a magnetic stir bar, an addition funnel, and a reflux condenser fitted with a drying tube.
- Catalyst Suspension: Add anhydrous aluminum chloride to the reaction flask, followed by a volume of dry diethyl ether to create a slurry.
- Reactant Addition: Cool the flask in an ice bath. Add a solution of o-xylene in dry diethyl ether to the addition funnel.
- Alkylation: Slowly add the o-xylene solution to the stirred aluminum chloride slurry. After the addition of o-xylene, add ethyl bromide dropwise from the addition funnel to the reaction mixture. The rate of addition should be controlled to maintain a gentle reflux.

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- Reaction Completion: After the addition of ethyl bromide is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for a specified time (e.g., 1-2 hours) to ensure the reaction goes to completion. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Quenching: Carefully and slowly pour the reaction mixture over crushed ice in a beaker. This will hydrolyze the aluminum chloride and quench the reaction. Add dilute hydrochloric acid to dissolve any remaining aluminum salts.
- Workup: Transfer the mixture to a separatory funnel. Separate the organic layer from the aqueous layer.
- Washing: Wash the organic layer sequentially with dilute hydrochloric acid, water, saturated sodium bicarbonate solution, and finally with brine (saturated NaCl solution).
- Drying: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Solvent Removal: Filter off the drying agent and remove the solvent (diethyl ether) using a rotary evaporator. The remaining crude product will be a mixture of the desired **4-ethyl-1,2-dimethylbenzene**, other isomers, and potentially some unreacted starting materials.

Purification by Fractional Distillation

The crude product from the synthesis can be purified by fractional distillation to separate the desired **4-ethyl-1,2-dimethylbenzene** from isomers and other impurities based on differences in their boiling points.

Materials:

- Crude **4-ethyl-1,2-dimethylbenzene**
- Distillation flask (round-bottom flask)
- Fractionating column (e.g., Vigreux or packed column)
- Distillation head with a thermometer
- Condenser

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- Receiving flasks
- Heating mantle or oil bath
- Boiling chips or magnetic stirrer
- Vacuum source (optional, for vacuum distillation if compounds are high-boiling or heat-sensitive)

Procedure:

- Apparatus Setup: Assemble the fractional distillation apparatus in a fume hood. Place the crude product and boiling chips in the distillation flask.
- Heating: Gently heat the distillation flask using a heating mantle or oil bath.
- Fraction Collection: As the mixture boils, the vapor will rise through the fractionating column. The temperature at the distillation head should be monitored closely.
- Collect the initial fraction, which will likely be lower-boiling impurities and any remaining solvent.
- As the temperature stabilizes near the boiling point of **4-ethyl-1,2-dimethylbenzene** (approximately 190 °C at atmospheric pressure), change the receiving flask to collect the product fraction.
- Collect the fraction over a narrow temperature range to ensure high purity.
- Stop the distillation when the temperature begins to rise significantly again, indicating the distillation of higher-boiling impurities.
- The purity of the collected fraction should be assessed by analytical methods such as GC-MS or HPLC.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

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GC-MS is a powerful technique for the identification and quantification of **4-Ethyl-1,2-dimethylbenzene**.

Instrumentation and Parameters:

- Gas Chromatograph: Agilent 6890 or similar.
- Mass Spectrometer: Agilent 5973 or similar.
- Column: A non-polar capillary column is typically used, such as a DB-5 or HP-5ms (5% phenyl-methylpolysiloxane), with dimensions of 30 m length, 0.25 mm internal diameter, and 0.25 µm film thickness.
- Carrier Gas: Helium, with a constant flow rate (e.g., 1 mL/min).
- Injector: Split/splitless injector, operated in split mode (e.g., split ratio of 50:1) at a temperature of 250 °C.
- Oven Temperature Program:
  - Initial temperature: 50 °C, hold for 2 minutes.
  - Ramp: Increase temperature at a rate of 10 °C/min to 250 °C.
  - Final hold: Hold at 250 °C for 5 minutes.
- Mass Spectrometer Parameters:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan from m/z 40 to 400.
  - Ion Source Temperature: 230 °C.
  - Quadrupole Temperature: 150 °C.

Sample Preparation:

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- Prepare a stock solution of the purified **4-ethyl-1,2-dimethylbenzene** in a volatile organic solvent such as hexane or dichloromethane.
- Prepare a series of calibration standards by diluting the stock solution to known concentrations.
- Inject a small volume (e.g., 1 µL) of the sample or standard into the GC-MS system.

Data Analysis:

- The retention time of the peak corresponding to **4-ethyl-1,2-dimethylbenzene** is used for identification by comparison with a known standard.
- The mass spectrum of the peak is compared with a library spectrum (e.g., NIST) for confirmation. Key fragments for **4-ethyl-1,2-dimethylbenzene** include m/z 134 (molecular ion), 119 (loss of CH_3), and 105 (loss of C_2H_5).
- Quantification is performed by creating a calibration curve from the peak areas of the standards.

Analysis by High-Performance Liquid Chromatography (HPLC)

HPLC can also be used for the analysis of **4-Ethyl-1,2-dimethylbenzene**, particularly for purity assessment. A reverse-phase method is typically employed.

Instrumentation and Parameters:

- HPLC System: Agilent 1260 Infinity or similar, equipped with a pump, autosampler, column oven, and a Diode Array Detector (DAD) or UV-Vis detector.
- Column: A C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 µm particle size).
- Mobile Phase: An isocratic or gradient mixture of acetonitrile and water or methanol and water. For example, an isocratic mobile phase of 70% acetonitrile and 30% water can be used.

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- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detector: DAD or UV-Vis detector set to a wavelength of 210 nm or 254 nm.
- Injection Volume: 10 µL.

Sample Preparation:

- Dissolve the sample in the mobile phase or a compatible solvent (e.g., acetonitrile or methanol).
- Filter the sample through a 0.45 µm syringe filter before injection to remove any particulate matter.

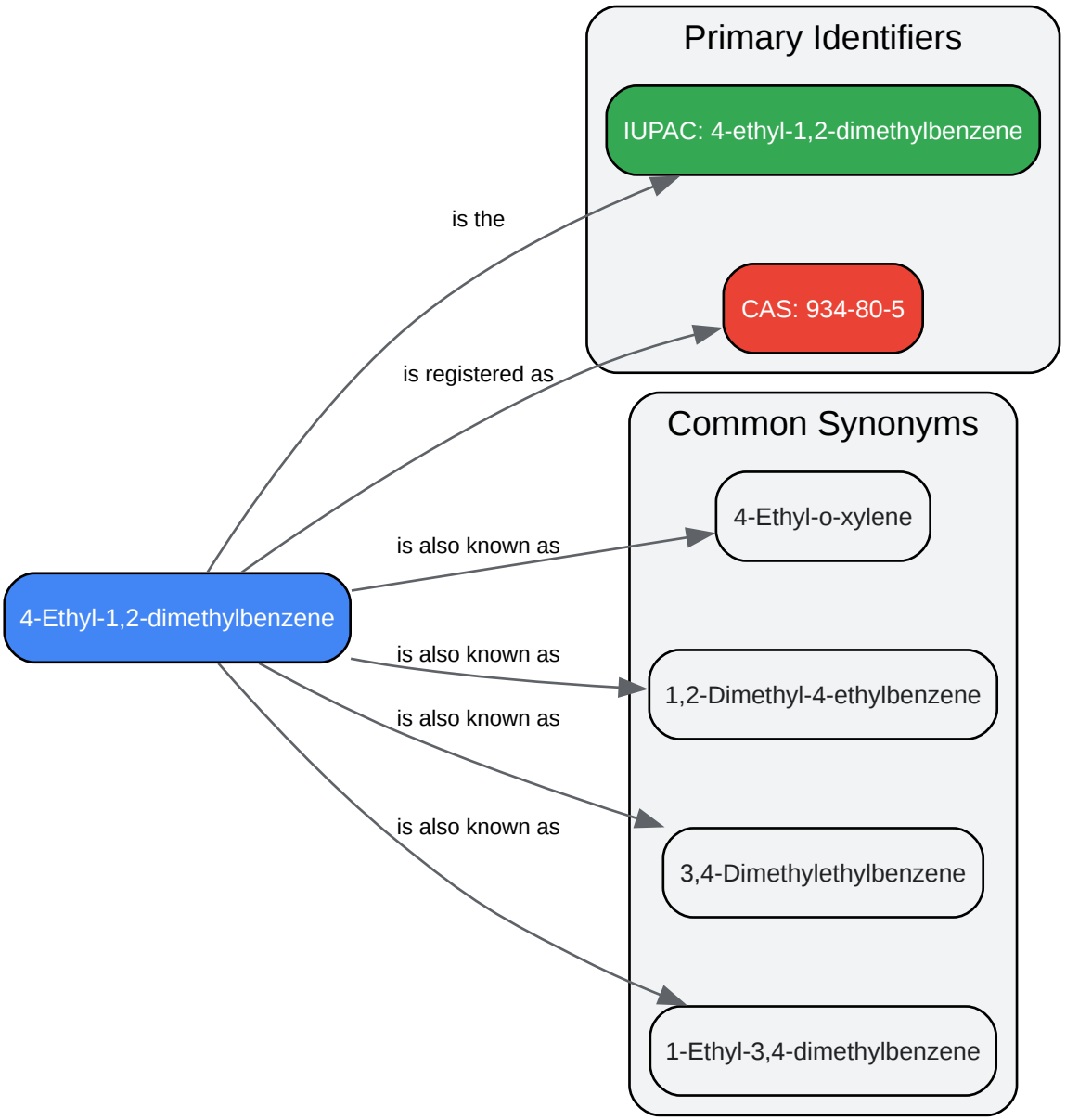
Data Analysis:

- The retention time of the peak is used for identification.
- The peak area is proportional to the concentration of the compound and can be used for quantification against a calibration curve prepared from standards.

Logical Relationships of Identifiers

The following diagram illustrates the relationships between the primary name, IUPAC name, CAS number, and common synonyms for **4-Ethyl-1,2-dimethylbenzene**.

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Caption: Relationship between the primary name and its key identifiers and synonyms.

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